

Synthesis of 2-Chloro-5-(chloromethyl)pyrazine: A Detailed Experimental Protocol

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Compound of Interest

Compound Name: 2-Chloro-5-(chloromethyl)pyrazine

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This document provides a detailed experimental protocol for the synthesis of **2-Chloro-5-(chloromethyl)pyrazine**, a key intermediate in the development of various pharmaceutical and agrochemical compounds. The synthesis is presented as a two-step process starting from a commercially available precursor, Methyl 5-chloropyrazine-2-carboxylate. The protocol includes detailed methodologies, a summary of quantitative data, and a visual representation of the experimental workflow.

Reaction Scheme

The overall synthetic route involves the reduction of the ester group of Methyl 5-chloropyrazine-2-carboxylate to a hydroxymethyl group, followed by the chlorination of the resulting alcohol to yield the final product, **2-Chloro-5-(chloromethyl)pyrazine**.

Step 1: Reduction of Methyl 5-chloropyrazine-2-carboxylate

Step 2: Chlorination of 2-Chloro-5-(hydroxymethyl)pyrazine

Caption: Workflow for the two-step synthesis of **2-Chloro-5-(chloromethyl)pyrazine**.

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